

# Essential Safety and Operational Guide for Handling Dibutyltin bis(2-ethylhexanoate)

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## Compound of Interest

Compound Name: *Dibutyltin bis(2-ethylhexanoate)*

Cat. No.: *B1591396*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Dibutyltin bis(2-ethylhexanoate)** (CAS No. 2781-10-4). Adherence to these procedures is critical for ensuring personal safety and proper disposal.

## I. Chemical Safety and Hazard Information

**Dibutyltin bis(2-ethylhexanoate)** is an organotin compound that presents several health hazards. It is harmful if swallowed, inhaled, or absorbed through the skin, and it can cause irritation to the eyes, skin, and respiratory tract.<sup>[1][2]</sup> This substance is also suspected of causing genetic defects and may impair fertility or harm an unborn child.<sup>[3][4]</sup> Prolonged or repeated exposure can lead to organ damage.<sup>[1][3][4]</sup>

Physicochemical Properties:

Property	Value
Appearance	White powder or solid.[1][3][5][6]
Melting Point	54-60 °C[7]
Boiling Point	215-220 °C at 2 mmHg[2][8]
Solubility	Insoluble in water; Soluble in mineral oil, acetone, and xylene.[2][6]
Vapor Pressure	0.1 Pa at 19.85 °C[2]

## Hazard Identification:

Hazard	GHS Classification	Signal Word
Acute Toxicity (Oral)	Category 3 or 4	Danger / Warning
Skin Corrosion/Irritation	Category 1C or 2	Danger / Warning
Serious Eye Damage/Irritation	Category 1 or 2A	Danger / Warning
Skin Sensitization	Category 1	Warning
Germ Cell Mutagenicity	Category 2	Warning
Reproductive Toxicity	Category 1A or 1B	Danger
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	Danger

Note: Classifications may vary slightly between suppliers.

## II. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Dibutyltin bis(2-ethylhexanoate)** to minimize exposure.

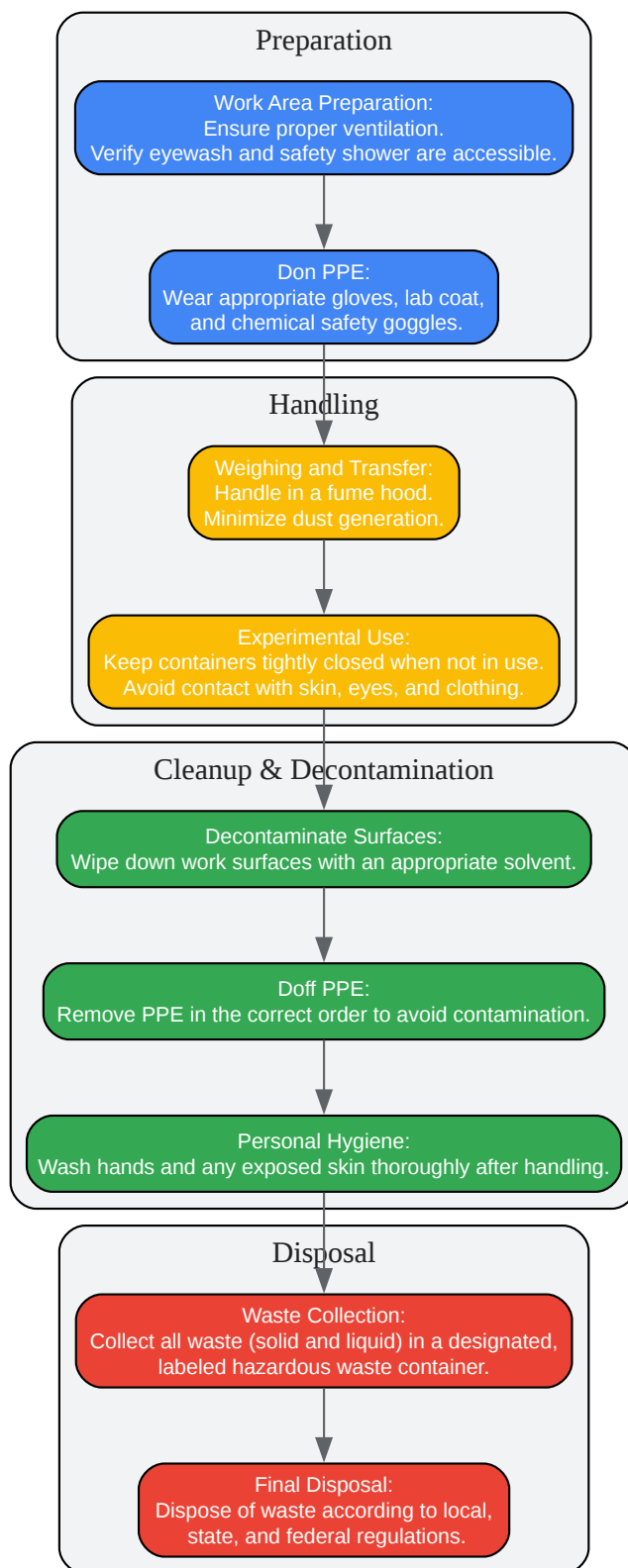
Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles or a face shield where splashing is possible. <a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a>	OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> <a href="#">[3]</a>
Skin/Hands	Neoprene or nitrile rubber gloves. <a href="#">[5]</a> <a href="#">[9]</a> Wear appropriate protective clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[9]</a>	Inspect gloves before use.
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced. <a href="#">[1]</a> <a href="#">[3]</a>	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. <a href="#">[1]</a>

Exposure Limits for Organotin Compounds (as Sn):

Organization	TWA	STEL
ACGIH	0.1 mg/m <sup>3</sup>	0.2 mg/m <sup>3</sup>
NIOSH	0.1 mg/m <sup>3</sup>	-
OSHA	0.1 mg/m <sup>3</sup>	-

### III. Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the necessary steps for safely handling **Dibutyltin bis(2-ethylhexanoate)** from preparation to disposal.



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Safe Handling Workflow for **Dibutyltin bis(2-ethylhexanoate)**

## IV. Spill and Emergency Procedures

In Case of a Spill:

- Evacuate unnecessary personnel from the area.[\[9\]](#)
- Wear appropriate PPE as outlined in Section II.
- Avoid generating dust.[\[1\]](#)
- Carefully sweep or vacuum the spilled material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[9\]](#)
- Ventilate the area of the spill.[\[1\]](#)

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. <a href="#">[1]</a> Wash clothing before reuse. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a>
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[1]</a>

## V. Disposal Plan

**Dibutyltin bis(2-ethylhexanoate)** and any contaminated materials must be disposed of as hazardous waste.[2]

Waste Collection and Storage:

- Collect waste material in a designated, compatible, and properly labeled hazardous waste container.
- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.[1]

Disposal Method:

- All waste must be disposed of in accordance with local, state, and federal regulations.[5][9] Do not allow the material to be released into the environment.[2][3] Contact your institution's environmental health and safety department for specific disposal procedures.

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## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 2. [chembk.com](http://chembk.com) [[chembk.com](http://chembk.com)]
- 3. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 4. Dibutyltin bis(2-ethylhexanoate) | C<sub>24</sub>H<sub>48</sub>O<sub>4</sub>Sn | CID 16682803 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 5. [gelest.com](http://gelest.com) [[gelest.com](http://gelest.com)]
- 6. BNT Chemicals | Dibutyltin bis-Ethylhexanoate [[bnt-chemicals.com](http://bnt-chemicals.com)]
- 7. Dibutyltin Bis(2-ethylhexanoate)CAS #: 2781-10-4 [[eforu-chemical.com](http://eforu-chemical.com)]

- 8. chemwhat.com [chemwhat.com]
- 9. gelest.com [gelest.com]
- 10. americanchemistry.com [americanchemistry.com]
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